

4-(3-Cyanopropoxy)benzamide: A Comprehensive Technical Guide on Synthesis, Reactivity, and Applications

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Compound of Interest

Compound Name:	4-(3-CYANOPROPOXY)- BENZAMIDE
CAS No.:	125439-52-3
Cat. No.:	B2424331

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Executive Summary

In modern medicinal chemistry, the design of bifunctional building blocks is critical for the rapid assembly of complex pharmacophores, targeted protein degraders (PROTACs), and antibody-drug conjugates (ADCs). 4-(3-Cyanopropoxy)benzamide (CAS: 125439-52-3) represents a highly versatile intermediate that perfectly balances structural rigidity with linker flexibility. Featuring a privileged benzamide core—a motif ubiquitous in poly(ADP-ribose) polymerase (PARP) inhibitors and antipsychotics—and a terminal nitrile group, this molecule serves as an ideal hub for divergent downstream functionalization.

This whitepaper provides an in-depth analysis of the physicochemical properties, strategic synthesis, and chemical reactivity of 4-(3-cyanopropoxy)benzamide, grounded in field-proven methodologies and self-validating experimental protocols.

Structural and Physicochemical Profiling

Understanding the physicochemical parameters of an intermediate is essential for predicting its behavior in both synthetic workflows (e.g., chromatographic separation, solubility) and biological systems (e.g., membrane permeability). The data below is aggregated from authoritative chemical databases .

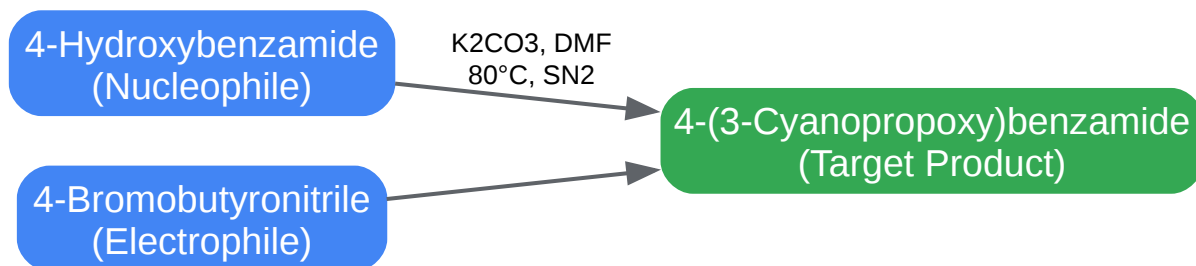
Property	Value	Analytical & Practical Significance
Molecular Formula	C ₁₁ H ₁₂ N ₂ O ₂	Determines exact mass for High-Resolution Mass Spectrometry (HRMS).
Molecular Weight	204.22 g/mol	ESI-MS [M+H] ⁺ peak expected at m/z 205.1.
CAS Registry Number	125439-52-3	Unique identifier for commercial sourcing and patent landscaping.
Topological Polar Surface Area	76.0 Å ²	Suggests moderate passive membrane permeability; ideal for CNS-penetrant lead optimization.
Hydrogen Bond Donors	1 (Amide -NH ₂)	Critical for target protein interaction (e.g., binding to catalytic aspartates/glutamates).
Hydrogen Bond Acceptors	3 (Nitrile N, Amide O, Ether O)	Influences aqueous solubility and multipoint target anchoring.
Rotatable Bonds	5	Confers sufficient flexibility for the cyanopropoxy chain to act as a spatial linker.

Strategic Synthesis: The Williamson Ether Approach

The most efficient and scalable route to 4-(3-cyanopropoxy)benzamide is via a . This classic S_N2 reaction involves the O-alkylation of 4-hydroxybenzamide using 4-bromobutyronitrile.

Causality Behind Experimental Choices

- **Base Selection (K_2CO_3):** Phenols possess a pK_a of ~ 10 . Potassium carbonate is a mild base that quantitatively deprotonates the phenol without being strong enough to cause competitive hydrolysis of the primary amide or the electrophilic nitrile group.
- **Solvent Selection (DMF):** N,N-Dimethylformamide (DMF) is a polar aprotic solvent. It effectively solvates the potassium cation but leaves the phenoxide anion poorly solvated (or "naked"). This drastically increases the nucleophilicity of the phenoxide, accelerating the S_N2 displacement of the bromide.
- **Temperature ($80^\circ C$):** Provides the necessary activation energy to overcome the steric hindrance of the primary alkyl bromide while remaining below the threshold for thermal degradation or side-reaction pathways (e.g., nitrile trimerization).



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Workflow for the S_N2 -mediated synthesis of 4-(3-cyanopropoxy)benzamide.

Self-Validating Experimental Protocol

This protocol includes built-in quality control checks to ensure researchers can verify intermediate states in real-time.

Reagents:

- 4-Hydroxybenzamide (1.0 eq, 10 mmol, 1.37 g)
- 4-Bromobutyronitrile (1.2 eq, 12 mmol, 1.78 g)
- Potassium carbonate (K_2CO_3) (2.0 eq, 20 mmol, 2.76 g)
- Anhydrous DMF (15 mL)

Step-by-Step Methodology:

- Deprotonation: Suspend 4-hydroxybenzamide and K_2CO_3 in anhydrous DMF in a round-bottom flask under a nitrogen atmosphere. Stir at room temperature for 30 minutes.
 - Validation Check 1 (Visual): The suspension will transition to a slight yellow color, confirming the formation of the resonance-stabilized phenoxide anion.
- Alkylation: Add 4-bromobutyronitrile dropwise via syringe. Attach a reflux condenser and heat the reaction mixture to 80 °C for 6–8 hours.
 - Validation Check 2 (TLC): Spot the reaction mixture against the starting material on a silica gel plate. Elute with Dichloromethane:Methanol (9:1). The starting phenol (strong H-bond donor, $R_f \sim 0.3$) should be consumed, replaced by a new, less polar product spot ($R_f \sim 0.5$) that is highly active under UV light (254 nm).
- Quenching & Precipitation: Cool the mixture to room temperature. Pour the mixture slowly into 150 mL of vigorously stirred, ice-cold distilled water.
 - Validation Check 3 (Physical State): A white to off-white precipitate should form immediately as the product is insoluble in cold water, whereas DMF and K_2CO_3 remain in the aqueous phase.
- Isolation: Filter the precipitate under vacuum. Wash the filter cake extensively with cold water (3 × 30 mL) to remove residual DMF. Dry in a vacuum oven at 50 °C overnight.
- Analytical Confirmation:
 - LC-MS: Confirm the presence of the product with an ESI+ trace showing m/z 205.1 $[M+H]^+$.

- ^1H -NMR (DMSO- d_6 , 400 MHz): Verify the structure via the characteristic ether triplet at ~4.1 ppm (2H, -O-CH $_2$ -), the nitrile triplet at ~2.6 ppm (2H, -CH $_2$ -CN), the central multiplet at ~2.0 ppm (2H, -CH $_2$ -), and the primary amide broad singlets at ~7.8 ppm and 7.2 ppm (2H, -CONH $_2$).

Chemical Reactivity & Downstream Functionalization

The true value of 4-(3-cyanopropoxy)benzamide lies in its orthogonally reactive functional groups. The benzamide core is relatively stable, allowing the terminal nitrile to be manipulated to generate various linker terminations.

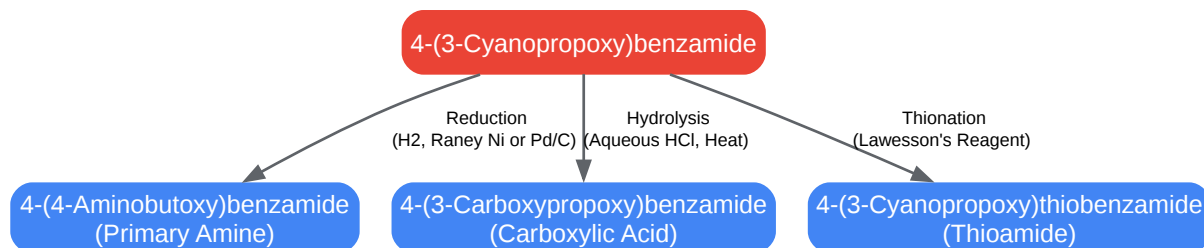
Chemoselective Nitrile Reduction

Converting the nitrile to a primary amine yields 4-(4-aminobutoxy)benzamide, a highly sought-after intermediate for amide coupling. requires careful catalyst selection to avoid reducing the benzamide carbonyl.

- Causality: While Lithium Aluminum Hydride (LiAlH $_4$) is a standard nitrile reducing agent, it is excessively harsh and will likely reduce the amide to a benzylamine derivative. Instead, catalytic hydrogenation using Raney Nickel or Palladium on Carbon (Pd/C) under H $_2$ gas (with a Boc-anhydride trap to prevent secondary amine formation) provides excellent chemoselectivity for the nitrile.

Nitrile Hydrolysis

Heating the compound in the presence of strong aqueous acids (e.g., 6M HCl) or bases (e.g., NaOH) forces the hydrolysis of the nitrile group through an amide intermediate, ultimately yielding 4-(3-carboxypropoxy)benzamide. This carboxylic acid handle is ideal for synthesizing ester prodrugs or coupling with complex macrocycles.



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Divergent downstream functionalization pathways for the bifunctional intermediate.

Applications in Drug Discovery

In the context of rational drug design, 4-(3-cyanopropoxy)benzamide is primarily utilized in linkerology.

- Targeted Protein Degradation (PROTACs): The four-atom spacer (one oxygen, three carbons) provided by the cyanopropoxy chain is an excellent starting point for building PEGylated or alkyl linkers that connect an E3 ligase ligand to a target protein binder.
- PARP Inhibitor Scaffolds: The benzamide moiety is a well-documented pharmacophore that mimics the nicotinamide ring of NAD⁺, forming critical hydrogen bonds with the catalytic domain of PARP enzymes. By extending a linker from the para position, researchers can direct the molecule out of the binding pocket towards the solvent-exposed surface, improving pharmacokinetic properties without disrupting target affinity.

References

- 4-(3-Cyanopropoxy)benzamide Source: National Center for Biotechnology Information (PubChem) URL:[\[Link\]](#)
- The Williamson Ether Synthesis Source: Master Organic Chemistry URL:[\[Link\]](#)
- Amine synthesis by nitrile reduction Source: Organic Chemistry Portal URL:[\[Link\]](#)

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